

# N'-tert-butyl(tert-butoxy)carbohydrazide CAS number and molecular structure

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## Compound of Interest

Compound Name: N'-tert-butyl(tert-butoxy)carbohydrazide

Cat. No.: B1334313

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## Technical Guide: N'-tert-butyl(tert-butoxy)carbohydrazide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N'-tert-butyl(tert-butoxy)carbohydrazide**, a chemical compound with potential applications in organic synthesis and pharmaceutical research. This document outlines its core chemical and physical properties, molecular structure, and available technical data, adhering to a format designed for scientific and research audiences.

## Core Compound Identification

**N'-tert-butyl(tert-butoxy)carbohydrazide** is identified by the CAS Number 60295-52-5.[1] It is also known by the synonym tert-Butyl-2-(tert-butyl)-1-hydrazinecarboxylate.[1]

## Chemical and Physical Properties

The fundamental properties of **N'-tert-butyl(tert-butoxy)carbohydrazide** are summarized in the table below. This data is essential for its handling, application in experimental settings, and for computational modeling.

Property	Value	Source
CAS Number	60295-52-5	[1]
Molecular Formula	C <sub>9</sub> H <sub>20</sub> N <sub>2</sub> O <sub>2</sub>	[1][2]
Molecular Weight	188.27 g/mol	[1]
Monoisotopic Mass	188.15248 Da	[2]
SMILES	<chem>CC(C)(C)NNC(=O)OC(C)(C)C</chem>	[1][2]
InChI	InChI=1S/C9H20N2O2/c1-8(2,3)11-10-7(12)13-9(4,5)6/h11H,1-6H3,(H,10,12)	[2]
Purity	≥95% (as per typical commercial grade)	[1]
Topological Polar Surface Area (TPSA)	50.36 Å <sup>2</sup>	[1]
LogP	1.8142	[1]
Hydrogen Bond Donors	2	[1]
Hydrogen Bond Acceptors	3	[1]
Rotatable Bonds	1	[1]

## Molecular Structure and Visualization

The logical relationship between the compound's identifiers and its key structural properties is depicted below. This visualization provides a clear overview of its fundamental chemical information.

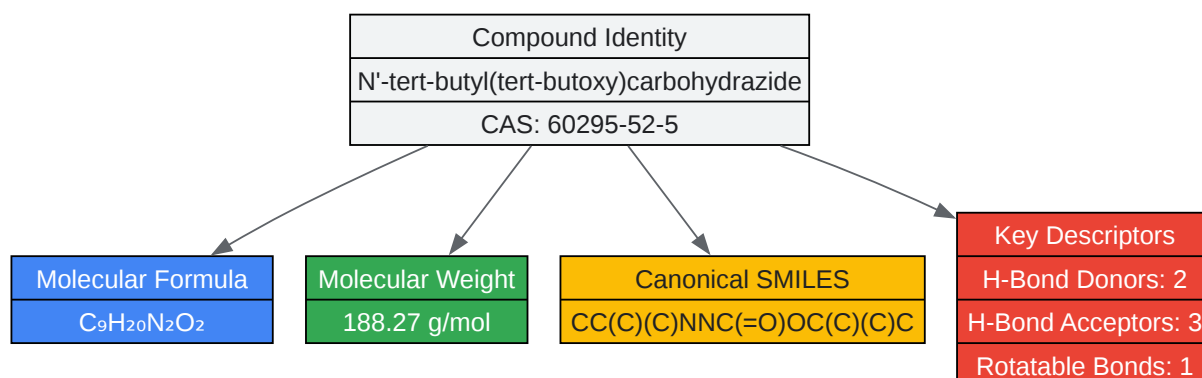


Figure 1: N'-tert-butyl(tert-butoxy)carbohydrazide - Core Properties

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Figure 1: Core properties of the compound.

## Experimental Protocols and Synthesis

Detailed, peer-reviewed experimental protocols for the synthesis of **N'-tert-butyl(tert-butoxy)carbohydrazide** (CAS 60295-52-5) are not widely available in public-domain literature. The synthesis of related carbohydrazide structures often involves the reaction of a corresponding carbonate precursor with hydrazine. For instance, the synthesis of the related compound tert-butyl carbazate can be achieved by reacting di-tert-butyl dicarbonate with hydrazine hydrate in isopropanol at 0 °C.[3] While a similar strategy might be adaptable, a specific protocol for **N'-tert-butyl(tert-butoxy)carbohydrazide** would require dedicated process research and development.

## Applications in Drug Development and Research

While specific applications and involvement in signaling pathways for **N'-tert-butyl(tert-butoxy)carbohydrazide** are not extensively documented, compounds within the carbohydrazide and benzohydrazide families are significant in medicinal chemistry. They are recognized for a wide range of biological activities, including antioxidant, antidepressant, antimalarial, and anti-inflammatory properties.[4]

Hydrazide derivatives are frequently used as intermediates in the synthesis of more complex molecules, such as HIV-1 protease inhibitors and other biologically active compounds.<sup>[3][5][6]</sup> The structural motifs present in **N'-tert-butyl(tert-butoxy)carbohydrazide**, namely the tert-butyl and carbohydrazide groups, make it a potentially valuable building block in the synthesis of novel pharmaceutical candidates.

## Workflow for Compound Characterization

A typical workflow for the characterization of a synthesized batch of **N'-tert-butyl(tert-butoxy)carbohydrazide** would involve several analytical steps to confirm its identity and purity.

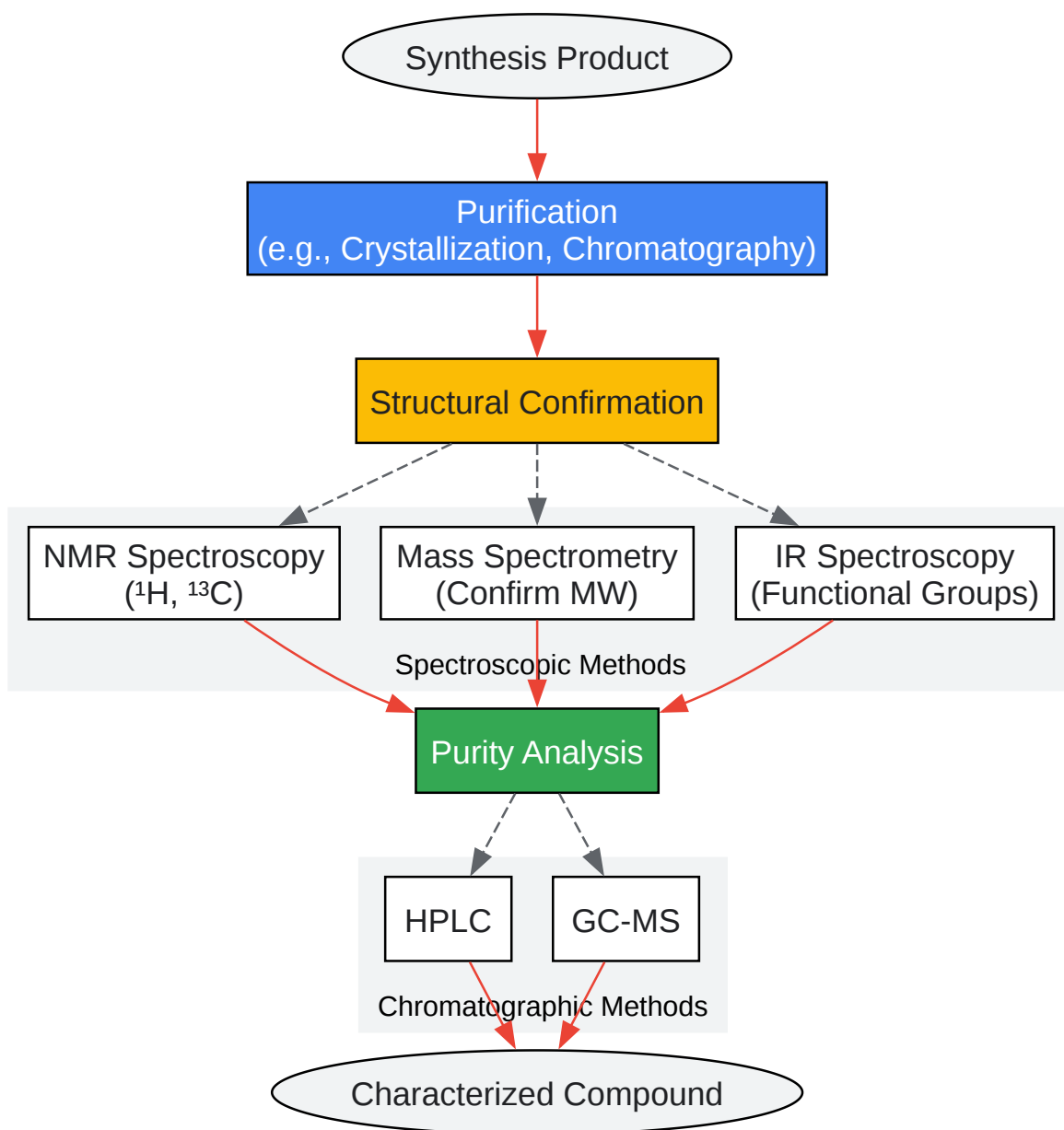


Figure 2: Workflow for Compound Characterization

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Figure 2: A standard analytical workflow.

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